

stability and storage conditions for 5-Iodo-5-methylnonane

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Compound of Interest

Compound Name: **5-Iodo-5-methylnonane**

Cat. No.: **B15419639**

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Technical Support Center: 5-Iodo-5-methylnonane

This technical support center provides guidance on the stability, storage, and handling of **5-Iodo-5-methylnonane** (CAS: 115818-57-0)[1]. Please note that while specific experimental data for this compound is limited, the information provided is based on the established chemical principles for tertiary alkyl iodides.

Frequently Asked Questions (FAQs)

Q1: What is the recommended way to store **5-Iodo-5-methylnonane**?

A1: To ensure maximum stability, **5-Iodo-5-methylnonane** should be stored in a cool, dark, and dry environment.[2][3][4] Exposure to light, heat, and moisture can accelerate degradation. [2] For long-term storage, refrigeration or freezing is recommended, and the compound should be kept in a tightly sealed, amber-colored vial, preferably under an inert atmosphere such as argon or nitrogen.[2][3][5]

Q2: How stable is **5-Iodo-5-methylnonane** at room temperature?

A2: As a tertiary alkyl iodide, **5-Iodo-5-methylnonane** is expected to be relatively unstable, especially when compared to other alkyl halides like chlorides or bromides.[6] The carbon-iodine bond is weak, making the compound susceptible to both nucleophilic substitution (SN1)

and elimination (E1) reactions.[6][7][8] Storing it at room temperature for extended periods is not advisable as it can lead to significant degradation.

Q3: What are the primary degradation products of **5-Iodo-5-methylNonane**?

A3: The main degradation pathways for tertiary alkyl iodides are elimination and substitution.[6][9] Therefore, the expected degradation products for **5-Iodo-5-methylNonane** are:

- Elimination Products: A mixture of alkenes, primarily 5-methylNon-4-ene and 5-methylNon-5-ene.
- Substitution Products: If exposed to moisture (water), the corresponding tertiary alcohol, 5-methylNonan-5-ol, will form. If other nucleophiles are present, other substitution products can be expected.
- Oxidation Products: Prolonged exposure to air and light can lead to the formation of various oxidation products and the release of iodine, which may give the sample a yellowish or brownish tint.

Q4: Is **5-Iodo-5-methylNonane** sensitive to light?

A4: Yes, alkyl iodides are often light-sensitive.[5] Light can promote the homolytic cleavage of the weak C-I bond, initiating radical chain reactions and accelerating decomposition.[10] It is crucial to store the compound in amber vials or otherwise protect it from light.[2][5]

Storage Condition Summary

For optimal stability, please adhere to the following storage recommendations.

Parameter	Recommended Condition	Rationale
Temperature	-20°C to 4°C (Freezer or Refrigerator)	Minimizes rates of elimination and substitution reactions. [4] [11]
Atmosphere	Inert Gas (Argon or Nitrogen)	Prevents oxidation and reaction with atmospheric moisture. [2] [3]
Light	Protect from Light (Amber Vial)	Prevents light-induced radical decomposition. [2] [5]
Container	Tightly Sealed Glass Vial	Prevents ingress of moisture and air; glass is inert. [3]

Troubleshooting Guide

Issue: The compound has a yellow or brown discoloration.

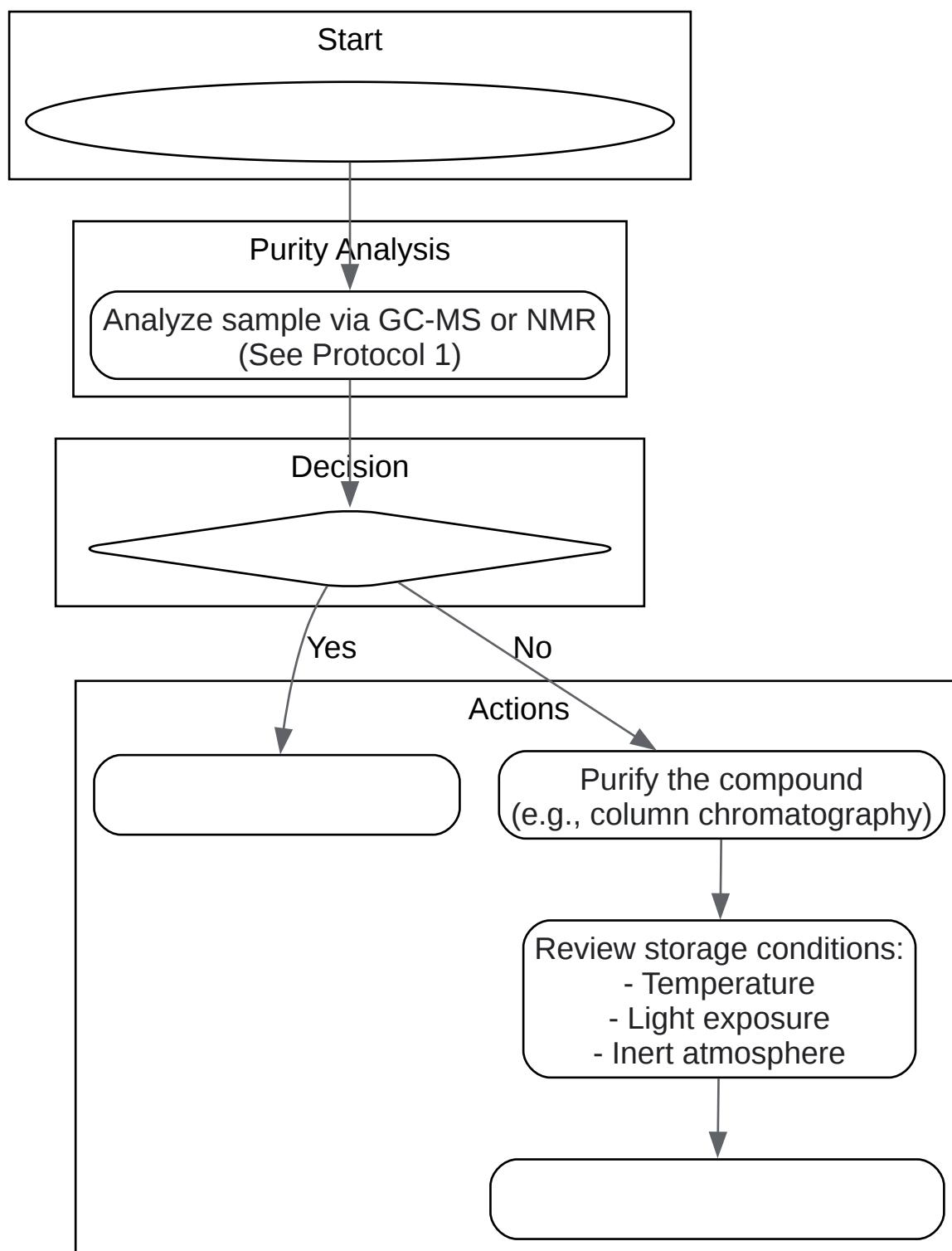
- Possible Cause: This is likely due to the formation of elemental iodine (I_2) from decomposition, which is a common issue with alkyl iodides upon exposure to light or air.
- Recommended Action:
 - Check the purity of the material using a suitable analytical method like GC-MS or 1H NMR (see Protocol 1).
 - If the impurity level is unacceptable, the compound can sometimes be purified by passing it through a short plug of basic alumina to remove acidic impurities and traces of iodine.
 - Ensure future storage is strictly under inert atmosphere and protected from light.

Issue: Experimental results are inconsistent or suggest the presence of impurities.

- Possible Cause: The compound may have degraded due to improper storage or handling. The presence of elimination (alkene) or substitution (alcohol) products can interfere with reactions.

- Recommended Action:
 - Verify the purity of the starting material immediately before use. Do not assume a freshly opened bottle is pure if it has been stored for a long time.
 - Use the troubleshooting flowchart below to identify potential impurities.

Troubleshooting Flowchart for Purity Issues



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Caption: A logical workflow for troubleshooting purity issues with **5-Iodo-5-methylnonane**.

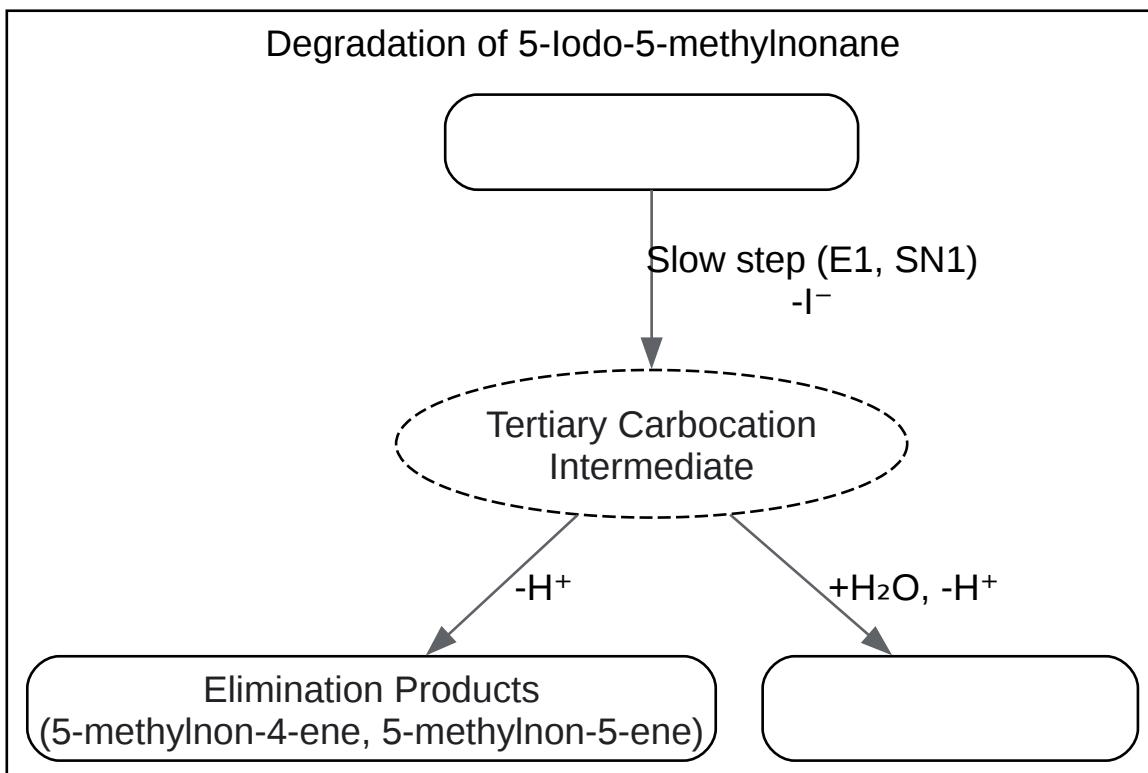
Experimental Protocols

Protocol 1: Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

- Sample Preparation: Prepare a dilute solution of **5-Iodo-5-methylNonane** (~1 mg/mL) in a volatile, inert solvent such as hexane or ethyl acetate.
- GC Conditions (Example):
 - Column: Standard non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm).
 - Inlet Temperature: 250°C.
 - Oven Program: Start at 80°C, hold for 2 minutes, then ramp to 280°C at 15°C/min.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.
- MS Conditions (Example):
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
- Data Analysis:
 - The parent compound should show a molecular ion peak (or fragments corresponding to the loss of iodine).
 - Look for peaks corresponding to the molecular weights of potential impurities:
 - 5-methylNonan-5-ol: $C_{10}H_{22}O$, MW ≈ 158.28 g/mol .
 - 5-methylNon-4-ene / 5-methylNon-5-ene: $C_{10}H_{20}$, MW ≈ 140.27 g/mol .

Potential Degradation Pathways

The diagram below illustrates the primary degradation reactions for **5-Iodo-5-methylNonane**.



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Caption: Primary degradation pathways for **5-Iodo-5-methylnonane** via a carbocation intermediate.

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